

Application Notes and Protocols: Measuring Atrial Effective Refractory Period with AZD7009

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Compound of Interest

Compound Name: AZD7009

Cat. No.: B1666231

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Introduction

AZD7009 is an antiarrhythmic agent known for its predominant effects on atrial electrophysiology, demonstrating high efficacy in terminating and preventing atrial fibrillation (AF) with a low proarrhythmic potential.^{[1][2]} Its mechanism of action involves a mixed ion channel blockade, which synergistically prolongs the atrial action potential duration (APD) and increases the atrial effective refractory period (AERP).^{[1][2]} Measuring the AERP is a critical step in evaluating the efficacy of antiarrhythmic drugs like **AZD7009**. This document provides detailed protocols for measuring AERP in preclinical models when assessing the effects of **AZD7009**.

AZD7009's primary mechanism involves the inhibition of multiple cardiac ion channels. It blocks the rapid delayed rectifier potassium current (IKr), the ultra-rapid delayed rectifier potassium current (IKur), the transient outward potassium current (Ito), and the sodium current (INa).^{[1][2][3]} This combined blockade leads to a more pronounced effect on atrial tissue compared to ventricular tissue, contributing to its atrial-selective antiarrhythmic properties.^{[3][4]}

Data Presentation

The following table summarizes the quantitative data on the effects of **AZD7009** on various electrophysiological parameters from preclinical and clinical studies.

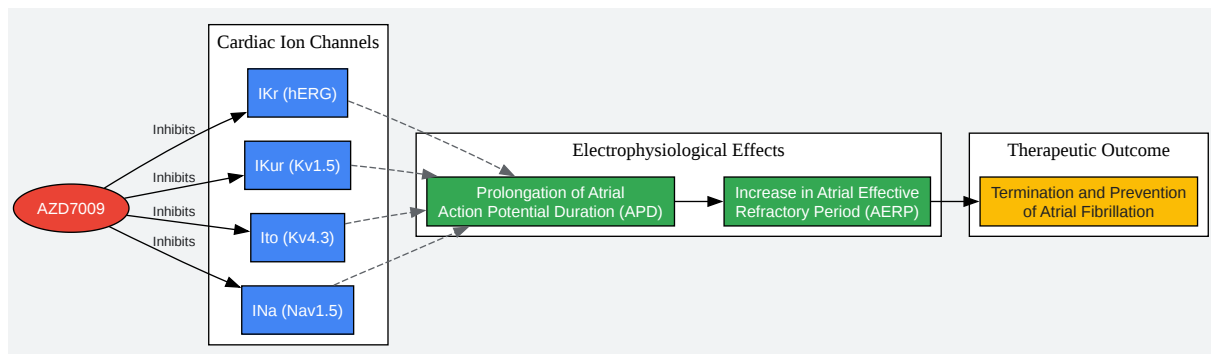
Parameter	Species/Model	Concentration/ Dose	Effect	Reference
AERP	Anesthetized Dogs	Up to 2 μ M	Concentration- dependent increase of up to 48 $\pm$ 7 ms	[4]
Anesthetized Dogs (Sterile Pericarditis Model)	Infusion	33% increase	[3][5]	
Isolated Rabbit Atria (Acutely Dilated)	3 μ M	Increase from 50 $\pm$ 4.5 ms to 136 $\pm$ 6.6 ms	[6]	
VERP	Anesthetized Dogs	Up to 2 μ M	Small, non- concentration- dependent increase of 8 $\pm$ 4 ms	[4]
Anesthetized Dogs (Sterile Pericarditis Model)	Infusion	17% increase	[3][5]	
QT Interval	Anesthetized Dogs	Up to 2 μ M	Small, non- concentration- dependent increase of 2 $\pm$ 5.5 ms	[4]
Anesthetized Dogs (Sterile Pericarditis Model)	Infusion	9% increase	[3][5]	
APD90 (Atrial)	Isolated Dog Atria	2 μ M	Increase from 224 $\pm$ 7 ms to	[4]

318 ± 7 ms

APD90 (Ventricular)	Isolated Dog Ventricles	2 µM	Increase from 257 ± 5 ms to 283 ± 7 ms	[4]
AF Conversion Rate	Humans (Persistent AF)	3.25 mg/min for 30 min	50% conversion to sinus rhythm	[7][8]
Ion Channel Inhibition (IC50)	Mammalian Cells	hERG (IKr): 0.6 µM	[1][2]	
Nav1.5 (INa): 8 µM	[1][2]			
Kv4.3/KChIP2.2 (Ito): 24 µM	[1][2]			
Kv1.5 (IKur): 27 µM	[1][2]			
Kir3.1/Kir3.4 (IKAch): 166 µM	[1][2]			
KvLQT1/minK (IKs): 193 µM	[1][2]			
ICaL (Rabbit Ventricular Myocytes): 90 µM	[1][2]			

Signaling Pathways and Experimental Workflows

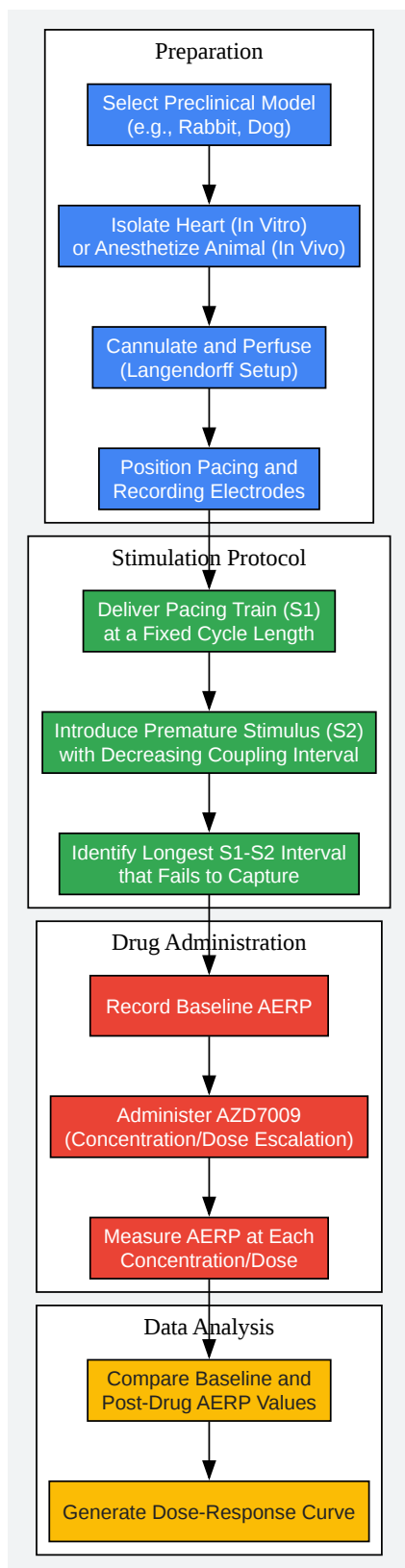
AZD7009 Mechanism of Action



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Caption: Mechanism of action of **AZD7009**, illustrating the inhibition of multiple ion channels.

Experimental Workflow for AERP Measurement



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- To cite this document: BenchChem. [Application Notes and Protocols: Measuring Atrial Effective Refractory Period with AZD7009]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666231#measuring-atrial-effective-refractory-period-with-azd7009]

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